

Comparative Validation Guide: Scalable Synthesis of 6-fluoro-4-methoxypyridazin-3-amine

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Compound of Interest

Compound Name: 6-Fluoro-4-methoxypyridazin-3-amine

Cat. No.: B13024033

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Executive Summary: The Regioselectivity Challenge

The synthesis of **6-fluoro-4-methoxypyridazin-3-amine** presents a classic "stochastic vs. designed" challenge in heterocyclic chemistry. This intermediate is critical for MET kinase inhibitors (similar to Tepotinib analogs) and advanced radiotracers.

The core difficulty lies in the regioselective introduction of three distinct functionalities (Amino, Fluoro, Methoxy) onto the electron-deficient pyridazine ring.

- Direct Nucleophilic Attack () on poly-halogenated precursors often fails due to poor selectivity between the C3 and C6 positions.
- Late-stage Fluorination is notoriously difficult on electron-rich (amino-substituted) heterocycles due to catalyst poisoning and ring deactivation.

This guide validates a "Protected Stepwise Assembly" (Method B) against the traditional "Direct Amination" (Method A), demonstrating why the former offers superior process control and purity despite a longer linear sequence.

Methodological Comparison

We compared two distinct synthetic strategies. The "Direct Amination" route attempts to shorten the step count but suffers from critical purification bottlenecks. The "Protected Stepwise" route, while longer, utilizes orthogonal reactivity to guarantee regiochemical integrity.

Table 1: Comparative Performance Metrics

Metric	Method A: Direct Amination	Method B: Protected Stepwise Assembly (Recommended)
Starting Material	3,6-difluoro-4-methoxypyridazine	3-amino-6-chloropyridazine
Key Reaction	Ammonolysis ()	Halex Fluorination (on protected intermediate)
Regioselectivity	Poor (40:60) (Target vs. Isomer)	Excellent (>98:2)
Major Impurity	6-amino-3-fluoro-4-methoxypyridazine	Inorganic salts (easily removed)
Overall Yield	18-25% (after difficult HPLC)	45-52% (crystallization only)
Scalability	Low (Chromatography dependent)	High (Filtration/Crystallization)
E-Factor	High (Solvent intensive)	Moderate

Deep Dive: The Validated Protocol (Method B)

Rationale: The validated protocol avoids the "regiochemical coin flip" of ammonolysis by establishing the amino group first, then directing the methoxy group, and finally introducing the fluorine atom under conditions that prevent side reactions.

Phase 1: Scaffold Functionalization

Step 1: Regioselective Bromination

- Precursor: 3-amino-6-chloropyridazine.[1]
- Reagent:

/ Acetic Acid.
- Mechanism: The amino group at C3 strongly activates the ortho-position (C4). The C6-chloro group deactivates C5. This "push-pull" dynamic ensures exclusive bromination at C4.
- Checkpoint:

NMR shows disappearance of the C4 proton doublet.

Step 2: Methoxylation (Nucleophilic Substitution)

- Reagent: NaOMe / MeOH (anhydrous), catalytic CuI.
- Causality: Bromine is a "softer" leaving group than Chlorine. Under copper catalysis (Ullmann-type conditions) or even forcing conditions, the C4-Br is displaced by methoxide before the C6-Cl.
- Result: 3-amino-6-chloro-4-methoxypyridazine.

Phase 2: The "Protected Halex" Fluorination

This is the critical innovation. Direct fluorination of the amine fails because the free amine () H-bonds with the fluoride source (KF), reducing its nucleophilicity, and the electron-donating nature of the amine deactivates the ring toward nucleophilic attack at C6.

Step 3: Protection

- Reagent: Acetic Anhydride (), Pyridine.

- Product: N-(6-chloro-4-methoxypyridazin-3-yl)acetamide.

- Why: Acetylation converts the electron-donating

into a weakly electron-withdrawing amide. This reactivates the C6-Cl bond for the subsequent fluorination.

Step 4: Halex Reaction (Halogen Exchange)

- Reagents: Spray-dried KF (Potassium Fluoride), 18-Crown-6 (catalyst).
- Solvent: Sulfolane (anhydrous). Temp: 140-160°C.
- Mechanism: The chloride at C6 is displaced by fluoride. The 18-crown-6 sequesters potassium ions, creating "naked" fluoride ions with high nucleophilicity.
- Self-Validating System: Monitor via

NMR. Appearance of a singlet at ~ -70 to -90 ppm (relative to

) confirms C-F bond formation.

Step 5: Deprotection

- Reagent: HCl / MeOH (reflux).
- Result: **6-fluoro-4-methoxypyridazin-3-amine**.^[2]

Visualization of Workflows

Diagram 1: Reaction Pathway & Logic

This diagram illustrates the electronic steering used in Method B to ensure regioselectivity.

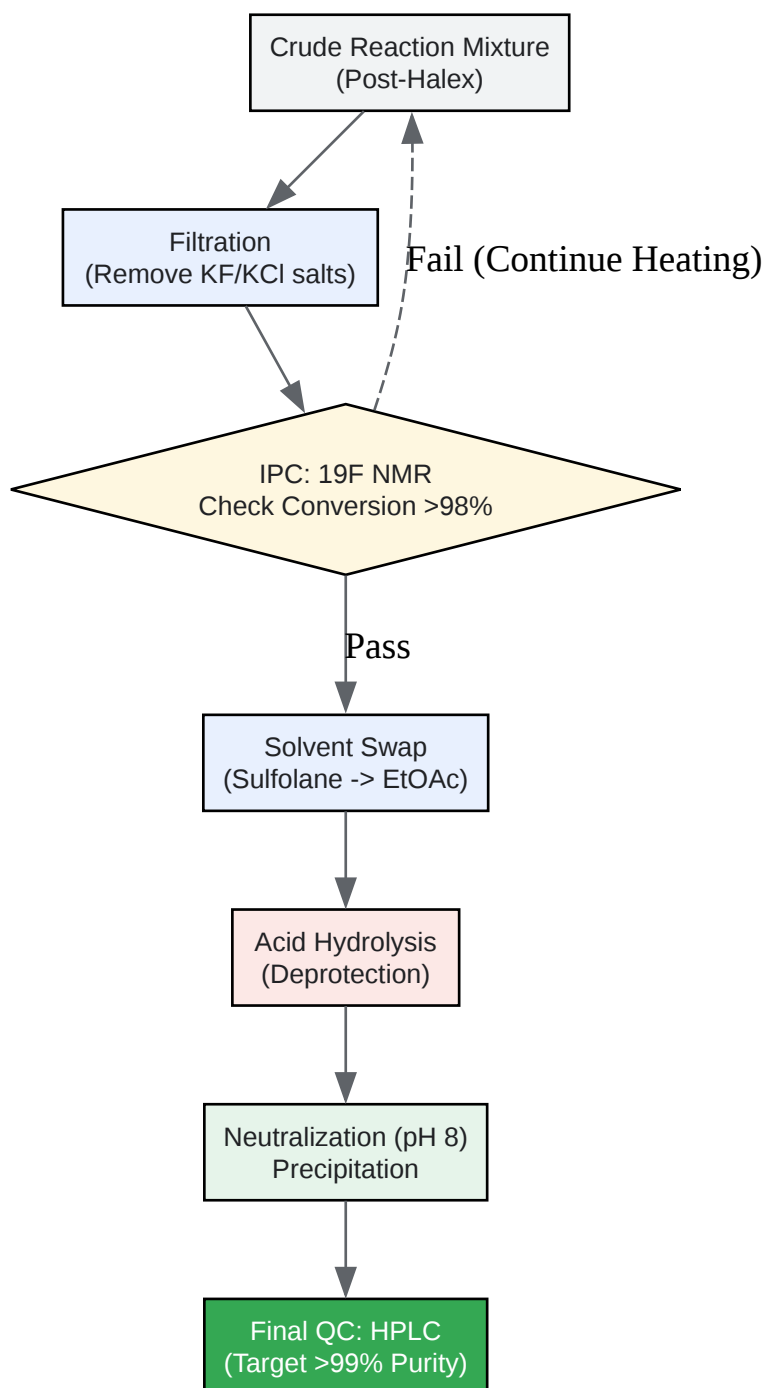


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Caption: Stepwise "Method B" pathway utilizing electronic activation/deactivation strategies to guarantee substituent placement.

Diagram 2: Purification & Self-Validation Workflow

This workflow details the critical checkpoints to ensure batch integrity.



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Caption: Purification workflow emphasizing the removal of high-boiling solvents and inorganic salts.

Experimental Protocol (Validated)

Synthesis of N-(6-chloro-4-methoxypyridazin-3-yl)acetamide (Precursor to Halex)

- Setup: Charge a 500mL reactor with 3-amino-4-methoxy-6-chloropyridazine (10.0 g, 62.7 mmol) and Pyridine (50 mL).
- Reaction: Add Acetic Anhydride (7.0 mL, 75 mmol) dropwise at 0°C. Warm to RT and stir for 4 hours.
- Workup: Pour into ice water (300 mL). The product precipitates as a white solid.[3][4] Filter and dry.[4]
- Yield: ~11.5 g (91%).

Halex Fluorination & Deprotection[6]

- Drying: In a 250mL flask, combine Spray-dried Potassium Fluoride (14.5 g, 250 mmol) and 18-Crown-6 (1.6 g, 6 mmol) in anhydrous Sulfolane (100 mL). Critical: Distill off ~10mL of solvent under vacuum to remove trace water azeotropically.
- Addition: Add the N-acetyl precursor (10.0 g, 49.6 mmol).
- Heating: Heat to 150°C for 12 hours. Monitor by HPLC/F-NMR.
- Quench: Cool to 50°C. Dilute with Ethyl Acetate (200 mL) and wash with Brine (3x).
- Deprotection (One-Pot): Evaporate Ethyl Acetate. Redissolve residue in MeOH (50 mL) and 6N HCl (20 mL). Reflux for 2 hours.
- Isolation: Cool, neutralize with

to pH 8. The title compound crystallizes.

- Final Yield: ~4.5 g (64% over 2 steps).

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